Biological activity of cyclopropyl-containing benzoic acids.

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Compound of Interest

Compound Name:	*2-Cyclopropyl-6-methylbenzoic acid*
CAS No.:	*1864695-97-5*
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An In-Depth Technical Guide to the Biological Activity of Cyclopropyl-Containing Benzoic Acids

Introduction: The Rise of a Privileged Scaffold

In the landscape of modern medicinal chemistry, the relentless pursuit of novel therapeutic agents with optimized efficacy, selectivity, and pharmacokinetic profiles is paramount. Within this pursuit, certain structural motifs emerge as "privileged scaffolds" due to their consistent appearance in successful drug candidates across diverse therapeutic areas. The cyclopropyl group, a seemingly simple three-membered carbocycle, has firmly established itself as one such motif.[1][2] Its incorporation into drug molecules is a strategic design choice, not a chemical curiosity, with 18 new chemical entities containing a cyclopropyl group approved by the FDA in a single decade.[1]

When combined with the benzoic acid core, a classic pharmacophore known for its ability to engage in crucial hydrogen bonding interactions, the resulting cyclopropyl-containing benzoic acid scaffold offers a powerful platform for drug discovery.[3][4] This guide provides a detailed exploration of the biological activities of this chemical class, elucidating the underlying

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physicochemical principles, mechanisms of action, and the experimental workflows used to validate their therapeutic potential.

The Cyclopropyl Moiety: A Nexus of Potency and Stability

The unique biological advantages conferred by the cyclopropyl ring stem directly from its distinct electronic and conformational properties.[2][5] The significant ring strain (approximately 27.5 kcal/mol) forces the carbon-carbon bonds to have enhanced π-character, and the carbon-hydrogen bonds are shorter and stronger than those in typical alkanes.[2][6][7] These features are not mere chemical trivia; they are the causal basis for several desirable pharmacological properties.

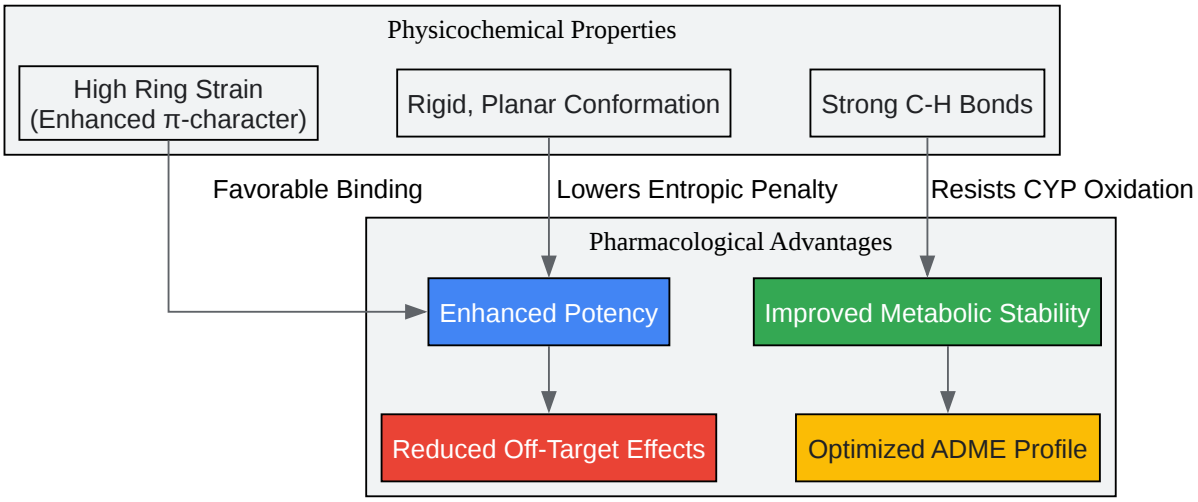
- Enhanced Metabolic Stability: The high dissociation energy of the C-H bonds makes the cyclopropyl group inherently less susceptible to oxidative metabolism by cytochrome P450 (CYP) enzymes, a primary route of drug degradation.[2] Replacing a metabolically vulnerable ethyl or isopropyl group with a cyclopropyl moiety is a field-proven strategy to increase a compound's half-life.

- Increased Potency and Receptor Binding: The rigid, planar nature of the ring acts as a conformational lock, reducing the entropic penalty upon binding to a biological target.[2][5] This pre-organization into a bioactive conformation can lead to a significant increase in binding affinity and, consequently, potency.[2]

- Modulation of Physicochemical Properties: The cyclopropyl group is a versatile bioisostere, often used to replace gem-dimethyl groups, vinyl groups, or even phenyl rings.[2][8] This substitution allows for fine-tuning of properties like lipophilicity and pKa to optimize a compound's absorption, distribution, metabolism, and excretion (ADME) profile.[2]

- Reduced Off-Target Effects: By improving the conformational fit for the intended target and altering metabolic pathways, the cyclopropyl group can help minimize binding to off-target proteins, thereby reducing the potential for undesirable side effects.[2][6][7]

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Caption: Causal link between cyclopropyl properties and drug benefits.

Therapeutic Applications and Mechanisms of Action

Cyclopropyl-containing benzoic acids have demonstrated a remarkable breadth of biological activity, showing promise in oncology, metabolic diseases, and fibrotic disorders.

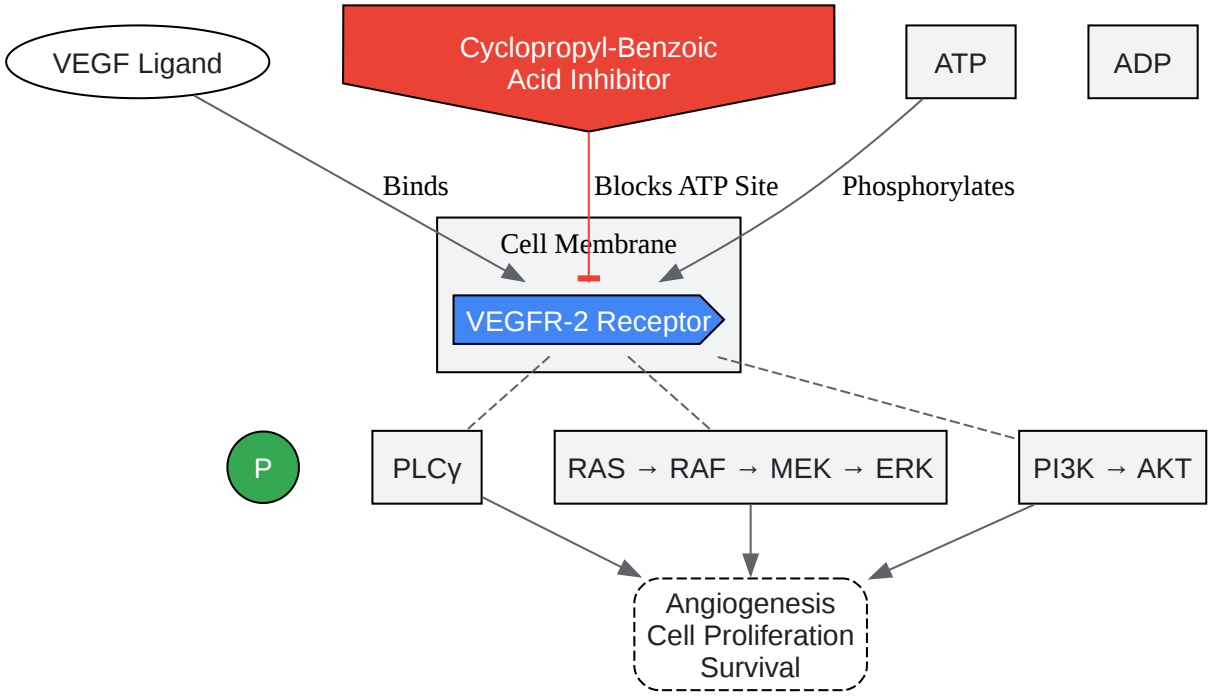
Oncology: Targeting Aberrant Kinase Signaling

A significant number of cyclopropyl-containing benzoic acid derivatives function as kinase inhibitors.[9] Kinases are crucial nodes in cell signaling pathways that, when dysregulated, can drive cancer progression.

- VEGFR-2 Inhibition: Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a key mediator of angiogenesis, the process by which tumors form new blood vessels to sustain their growth.[10] Certain 5-cyclopropyl-2-fluorobenzoic acid derivatives have shown potent inhibitory activity against VEGFR-2.[11] By blocking the ATP-binding site of the kinase, these compounds prevent the downstream signaling cascade that leads to endothelial cell proliferation and migration.

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- MET and EGFR Inhibition: Other cyclopropyl-containing scaffolds have shown inhibitory activity against receptor tyrosine kinases like MET and Epidermal Growth Factor Receptor (EGFR), which are implicated in various cancers.[9][10]



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Caption: Simplified VEGFR-2 signaling and point of inhibition.

Metabolic and Fibrotic Diseases

- GPR120 Agonism: G-protein coupled receptor 120 (GPR120) is a receptor for free fatty acids that plays a role in glucose homeostasis. An indazole-6-phenylcyclopropylcarboxylic acid series was identified as selective GPR120 agonists, demonstrating glucose-lowering efficacy in animal models of diabetes.[12] The specific stereochemistry of the cyclopropyl-carboxylic acid motif was crucial for achieving selectivity over the related GPR40 receptor.[12]

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- Anti-Fibrotic Activity: In a model of pulmonary fibrosis, 3-cyclopropylmethoxy-4-(difluoromethoxy) benzoic acid (DGM) was shown to inhibit the TGF-β1-induced epithelial-mesenchymal transition (EMT).[13] EMT is a key process in the development of fibrosis. DGM treatment reduced the expression of fibrotic markers like α-SMA and collagen I while increasing the epithelial marker E-cadherin, suggesting a mechanism involving the suppression of the Smad2/3 signaling pathway.[13]

Structure-Activity Relationship (SAR) Analysis

Optimizing the therapeutic potential of this scaffold requires a deep understanding of its SAR. The biological activity is highly dependent on the nature and position of substituents on both the benzoic acid ring and the cyclopropyl group.[3][14]

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Scaffold Position	Substituent Type	Inferred Impact on Activity	Rationale
Benzoic Acid Ring	Electron-Withdrawing Groups (e.g., -NO_2, -F)	Can increase potency	Alters the pKa of the carboxylic acid, potentially improving interaction with target binding sites.[3]
Electron-Donating Groups (e.g., -OH, -CH_3)	Modulates solubility and lipophilicity	Can enhance membrane permeability and influence binding through steric or hydrogen-bonding interactions.[3][15]	
Positional Isomerism	Critical for activity	The relative positions of the cyclopropyl group and other substituents dictate the molecule's 3D shape and its fit within the target's active site.[16]	
Cyclopropyl Group	Stereochemistry	Can determine selectivity	As seen with GPR120 agonists, specific stereoisomers (e.g., S,S) may be required for selective binding to the intended target over off-targets.[12]

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Substituents on the ring	Can enhance binding or stability	Adding groups to the cyclopropyl ring itself can provide additional interaction points with the target or block sites of metabolism.

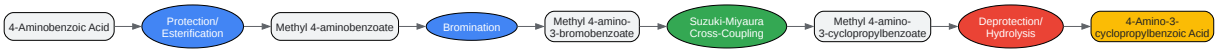
Table 1: Inferred Structure-Activity Relationship (SAR) trends for cyclopropyl-containing benzoic acids, based on data from related analogs.[3][12][15]

Experimental Workflows for Biological Evaluation

A rigorous, multi-step process is required to synthesize and validate the biological activity of novel cyclopropyl-containing benzoic acids.

Synthesis Protocol: A Representative Example

The synthesis of these compounds often involves a key cross-coupling step to install the cyclopropyl group. The following is a generalized workflow for the synthesis of 4-Amino-3-cyclopropylbenzoic acid, a common building block.[17][18]



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Caption: Synthetic workflow for a key intermediate.

Detailed Protocol: Suzuki-Miyaura Cross-Coupling[17][18]

This protocol describes the critical step of introducing the cyclopropyl moiety onto the aromatic ring.

- Reaction Setup: In an oven-dried flask under an inert atmosphere (Argon or Nitrogen), combine methyl 4-amino-3-bromobenzoate (1.0 eq), cyclopropylboronic acid (1.5 eq), a

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palladium catalyst (e.g., $Pd(PPh_3)_4$, 0.05 eq), and a base (e.g., K_2CO_3, 3.0 eq).

- Solvent Addition: Add a degassed solvent system, such as a 4:1 mixture of dioxane and water.
- Degassing: Further degas the reaction mixture by bubbling argon through the solution for 15 minutes.
- Heating: Heat the reaction mixture to 80-100°C and stir vigorously for 8-12 hours.
- Monitoring: Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Work-up: Cool the mixture to room temperature, dilute with ethyl acetate, and filter through a pad of Celite®. Wash the organic layer sequentially with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product via flash column chromatography on silica gel to yield the desired methyl 4-amino-3-cyclopropylbenzoate.

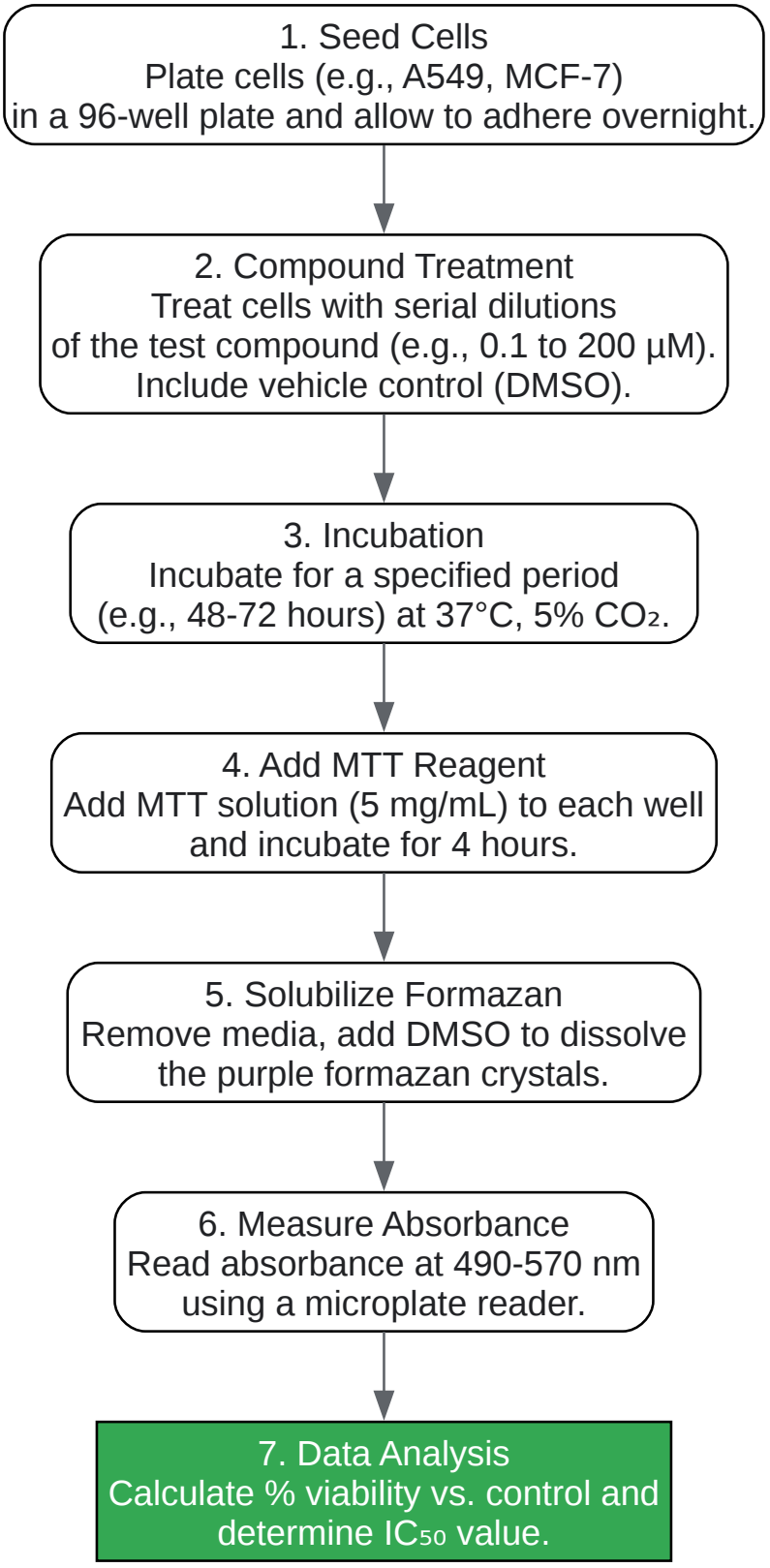
In Vitro Assay Protocols

Once synthesized, compounds are subjected to a battery of in vitro assays to determine their biological activity and mechanism of action.[19]

Protocol: Cell Viability (MTT) Assay[13][20]

This assay is fundamental for assessing the cytotoxicity of a compound against cancer cell lines or determining safe concentration ranges for other cell-based assays.

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Caption: Step-by-step workflow for the MTT cytotoxicity assay.

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- Cell Seeding: Plate human cancer cells (e.g., A549 for lung, MCF-7 for breast) in a 96-well microtiter plate at a density of 5,000-10,000 cells/well and incubate overnight to allow for cell attachment.
- Compound Addition: Prepare serial dilutions of the cyclopropyl-containing benzoic acid derivatives in culture medium. Add these dilutions to the appropriate wells. Include wells with vehicle (e.g., 0.1% DMSO) as a negative control.
- Incubation: Incubate the plate for 48-72 hours at 37°C in a humidified atmosphere with 5% CO_2.
- MTT Addition: Add 20 µL of a 5 mg/mL solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for an additional 4 hours. Live cells with active mitochondrial reductases will convert the yellow MTT to purple formazan crystals.
- Solubilization: Carefully remove the culture medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Measurement: Measure the absorbance of each well at a wavelength of 490 nm or 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration to determine the IC_{50} value (the concentration that inhibits 50% of cell growth).[14]

In Vivo Model Evaluation

Promising candidates from in vitro screening are advanced to in vivo animal models to assess their efficacy and safety in a whole-organism context.

- Oncology Xenograft Models: To test anticancer activity, human cancer cells are implanted subcutaneously into immunocompromised mice (e.g., Nude or NOD/SCID).[21] Once tumors are established, the mice are treated with the test compound, and tumor volume is measured over time to assess efficacy compared to a vehicle-treated control group.
- Bleomycin-Induced Pulmonary Fibrosis: To evaluate anti-fibrotic potential, animals are administered bleomycin to induce lung injury and fibrosis.[13][21][22] The test compound is

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then administered, and the extent of fibrosis is assessed through histological analysis and measurement of collagen content in the lungs.[13]

Conclusion and Future Directions

The cyclopropyl-containing benzoic acid scaffold represents a highly successful and versatile platform in drug discovery. The unique physicochemical properties of the cyclopropyl ring provide a powerful tool to overcome common challenges in medicinal chemistry, including metabolic instability and low potency.[2][6][7] The demonstrated activities across oncology, infectious diseases, and metabolic disorders highlight the broad therapeutic potential of this chemical class.[5][9]

Future research will likely focus on exploring new therapeutic areas and developing more complex derivatives with even greater selectivity and potency. The use of advanced synthetic methods to create novel substitution patterns on both the cyclopropyl and benzoic acid moieties will continue to yield next-generation candidates. As our understanding of disease biology deepens, the rational design of these compounds, guided by a firm grasp of their structure-activity relationships and mechanisms of action, will undoubtedly lead to the development of innovative and impactful medicines.

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